

Technical Guide: Safety & Reactivity Profile of N-Chloro-N-methoxybenzamide

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Compound of Interest

Compound Name: *N-Chloro-N-methoxybenzamide*

CAS No.: 112403-77-7

Cat. No.: B14318874

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Identification & Chemical Structure

Property	Detail
Chemical Name	N-Chloro-N-methoxybenzamide
Synonyms	N-Chloro-N-methoxy-benzamide; N-chloro-N-methoxyaminobenzoyl
Chemical Class	Anomeric Amide / N-Halo-N-alkoxyamide
Molecular Formula	C ₈ H ₈ ClNO ₂
Molecular Weight	185.61 g/mol
Structure	Ph-C(=O)-N(Cl)(OMe)
CAS Number	Research Grade / Non-Commercial (Analog: 33341-67-2 refers to ring-chlorinated isomer)

Core Chemical Logic

This compound belongs to the class of anomeric amides, characterized by two electronegative heteroatoms (Cl, O) bonded to the amide nitrogen.^[1] This substitution pattern creates a pyramidal nitrogen geometry and significantly destabilizes the N-Cl bond, making the compound a potent electrophilic chlorinating agent and a direct-acting mutagen.

Hazard Identification (GHS & Mechanistic)

Health Hazards (The "Hidden" Danger)

Unlike standard amides, N-chloro-N-alkoxyamides possess unique toxicity profiles driven by their reactivity with DNA.

- Mutagenicity (Category 1B):
 - Mechanism:^[1] These compounds are direct-acting mutagens (Ames positive in *S. typhimurium* TA100 without S9 activation).^[2] The N-Cl bond allows the molecule to act as an electrophilic nitrenium ion equivalent or radical source, capable of alkylating/chlorinating DNA bases (specifically Guanine N7).
 - Causality: The high energy of the N-Cl bond facilitates homolytic or heterolytic cleavage under physiological conditions.
- Skin/Eye Corrosion (Category 1B/1):
 - Releases active chlorine (Cl^+) and hydrochloric acid (HCl) upon contact with moisture in mucous membranes.
- Acute Toxicity:
 - Potent oxidizer.^[3] Harmful if swallowed or inhaled due to oxidative stress and chlorination of cellular proteins.

Physical Hazards

- Thermal Instability: The compound is thermally labile. Decomposition can occur at ambient temperatures, potentially releasing Cl_2 gas or rearranging violently.
- Oxidizing Solid: May intensify fire; oxidizer.

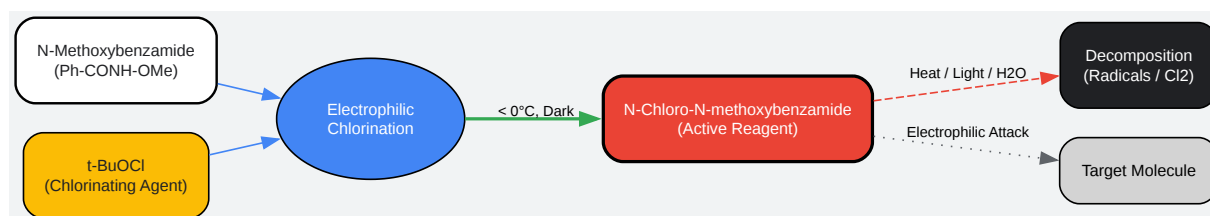
Synthesis & In-Situ Generation Protocol

Because this reagent is often prepared fresh to avoid instability issues, the synthesis itself is a critical safety control point.

Standard Protocol: Chlorination of N-methoxybenzamide.

- Reagents: N-Methoxybenzamide (Substrate), tert-Butyl Hypochlorite (tBuOCl - Chlorinating agent).
- Solvent: Diethyl ether or Dichloromethane (Anhydrous).
- Conditions: Strictly $< 0^{\circ}\text{C}$ (typically -33°C to -10°C) under Argon/Nitrogen.
- Quenching: Reductive quench (Sodium Thiosulfate).

DOT Diagram: Synthesis & Decomposition Pathway



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Figure 1: Synthesis pathway showing critical dependence on temperature and light exclusion to prevent decomposition.

Handling & Storage Controls

Storage Requirements

- Temperature: Store at -20°C or below.
- Atmosphere: Store under inert gas (Argon/Nitrogen). Moisture triggers hydrolysis to HOCl.

- Container: Amber glass vials (Light sensitive). Do not use metal spatulas (potential for catalytic decomposition).

Personal Protective Equipment (PPE)

- Respiratory: Work strictly within a fume hood. If handling solids outside a hood, use a full-face respirator with acid gas/organic vapor cartridges.
- Hands: Double-gloving (Nitrile) is recommended. The compound can penetrate thin rubber.
- Eyes: Chemical splash goggles. Face shield if scaling up (>1g).

Emergency Response & Disposal

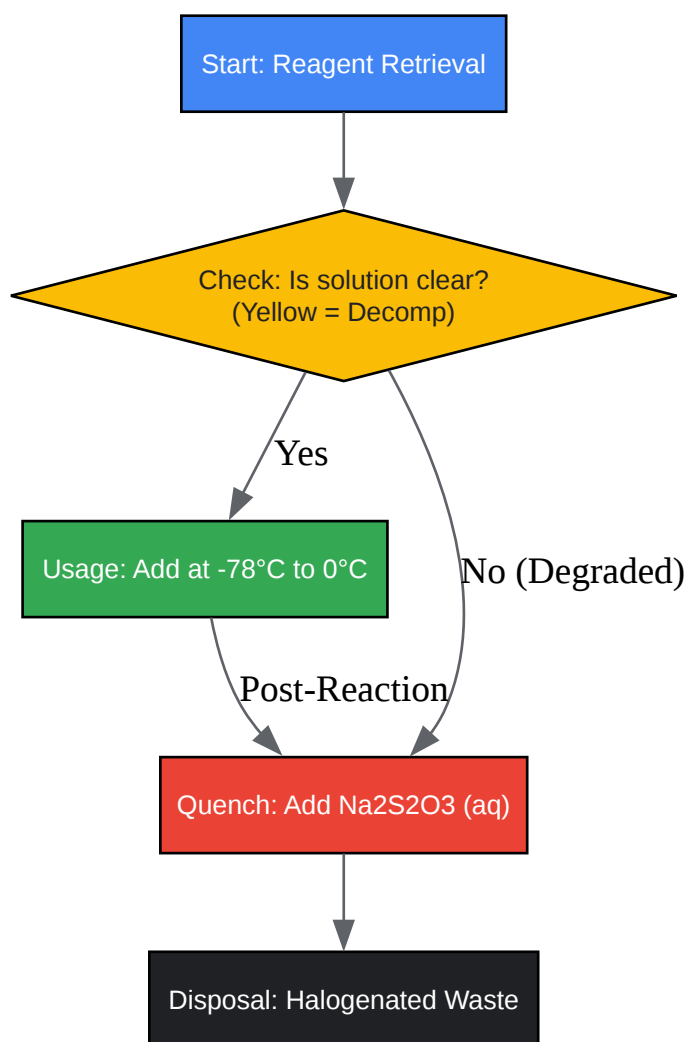
Spill / Exposure

- Skin Contact: Immediate flush with water for 15 minutes.^[4] Treat as a chemical burn (Hydrochloric acid generation).
- Spill Cleanup: Do not absorb with paper towels (fire risk due to oxidation).
 - Protocol: Cover spill with solid Sodium Thiosulfate or Sodium Bisulfite (weak reducing agents) to quench active chlorine. Dilute with water, then absorb with vermiculite.

Disposal

- Quenching: Never dispose of the active N-chloro compound directly.
- Method: Dissolve in a solvent (e.g., dichloromethane) and slowly add a saturated solution of Sodium Thiosulfate until starch-iodide paper shows no blue color (oxidizer destroyed). Dispose of the organic layer as halogenated waste.

DOT Diagram: Safe Handling Workflow



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Figure 2: Operational workflow emphasizing the visual check for decomposition and mandatory reductive quench.

Physical & Chemical Properties (Summary)

Parameter	Value / Observation
Physical State	Solid (low melting) or Oil (depending on purity)
Color	Colorless to pale yellow (Yellowing indicates Cl ₂ release)
Solubility	Soluble in CH ₂ Cl ₂ , CHCl ₃ , Et ₂ O. Decomposes in H ₂ O/Alcohols.
Reactivity	Reacts violently with strong reducing agents, amines, and metallic powders.
Stability	Unstable > 0°C. Photolabile (Light sensitive).

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